2-Pyridinemethanol Hydrochloride: Structural Dynamics & Synthetic Utility

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Compound of Interest

Compound Name:	*2-Pyridinemethanol hydrochloride*
CAS No.:	*6329-89-1*
Cat. No.:	*B1601440*

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Executive Summary

2-Pyridinemethanol hydrochloride (2-PyMeOH[1][2][3]·HCl) serves as a critical bifunctional building block in modern drug discovery and coordination chemistry. Its utility stems from the interplay between the hard nitrogen donor of the pyridine ring and the labile hydroxyl group. Upon protonation, the molecule undergoes significant electronic redistribution, altering its reactivity profile and solubility—factors that are pivotal for its role as an intermediate in the synthesis of antihistamines (e.g., fexofenadine precursors) and multidentate ligands.

Molecular Architecture & Crystallography

The Protonation Event

The transition from 2-pyridinemethanol (free base) to its hydrochloride salt fundamentally changes the molecular geometry. In the free base, the pyridine nitrogen possesses a lone pair capable of accepting a proton or acting as a Lewis base. In the hydrochloride salt, this nitrogen is protonated (

), forming a pyridinium cation.

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- Cationic Core: The proton resides on the pyridine nitrogen, creating a formal positive charge delocalized across the aromatic ring.
- Anionic Counter-balance: The chloride ion (

) stabilizes the structure via electrostatic interactions and hydrogen bonding.
- Hydrogen Bonding Network: Unlike the free base, which may exhibit weak intramolecular hydrogen bonding (

  ), the salt forms a robust intermolecular network. The pyridinium

  and the hydroxymethyl

  both act as hydrogen bond donors to the chloride anion acceptor.

Structural Visualization (DOT)

The following diagram illustrates the structural transformation and the critical hydrogen-bonding network in the crystalline lattice.

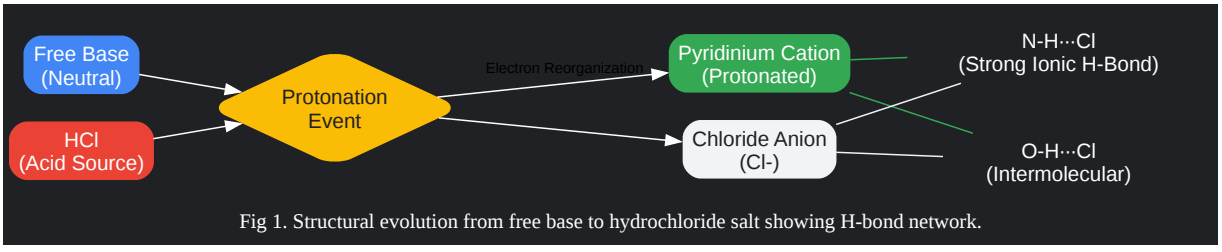


Fig 1. Structural evolution from free base to hydrochloride salt showing H-bond network.

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Bonding Characteristics & Spectroscopic Signatures

The protonation of the pyridine ring induces measurable shifts in both vibrational (IR) and magnetic resonance (NMR) spectra. These shifts are diagnostic for quality control.

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Infrared Spectroscopy (FT-IR)

The formation of the salt is most visible in the high-frequency region of the IR spectrum.

Functional Group	Free Base (/ cm)	Hydrochloride Salt (/ cm)	Mechanistic Explanation
O-H Stretch	3200–3400 (Broad)	3100–3350 (Overlapping)	Remains present; broadening increases due to interaction with .
N-H Stretch	Absent	2400–2700 (Broad/Multiple)	Diagnostic "ammonium" band; indicates quaternary nitrogen formation.
C=N Ring Stretch	~1590	~1630	Bond order increase and ring tightening upon protonation.
C-H (Aromatic)	3000–3100	3000–3100	Minimal change, but intensity often varies.

Nuclear Magnetic Resonance (H-NMR)

Protonation causes a significant deshielding effect. The positive charge on the nitrogen pulls electron density away from the ring protons, shifting signals downfield. This is most pronounced at the

-positions (C6) and the hydroxymethyl group.

- Solvent:

  (Note: N-H proton exchanges and is usually not visible).

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- Key Shifts:
  - H6 (adj. to N): Shifts from

    ~8.5 (free base) to

    ~8.8–9.0 (salt).
  - CH2-OH: Shifts downfield due to the inductive effect of the cationic ring.

Synthetic Protocols & Quality Control

Synthesis of 2-Pyridinemethanol Hydrochloride

While the free base is commercially available, the hydrochloride salt is often prepared in situ or isolated for stability. The following protocol ensures high purity and minimizes hygroscopic water uptake.

Reagents:

- 2-Pyridinemethanol (98%+)[4]
- Hydrochloric acid (concentrated aqueous or anhydrous in ether)
- Solvent: Ethanol or Isopropanol

Protocol:

- Dissolution: Dissolve 10.9 g (100 mmol) of 2-pyridinemethanol in 50 mL of absolute ethanol.
- Acidification:
  - Method A (Anhydrous): Bubble dry HCl gas into the chilled solution until saturation.
  - Method B (Aqueous): Add 10 mL of conc. HCl (12M) dropwise with stirring at 0°C.
- Crystallization: Evaporate the solvent under reduced pressure (rotary evaporator) to yield a white to off-white solid.
- Purification: Recrystallize from a mixture of ethanol/diethyl ether (1:3).

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- Drying: Dry in a vacuum desiccator over

  to remove trace moisture (critical due to hygroscopicity).

Synthesis Workflow (DOT)

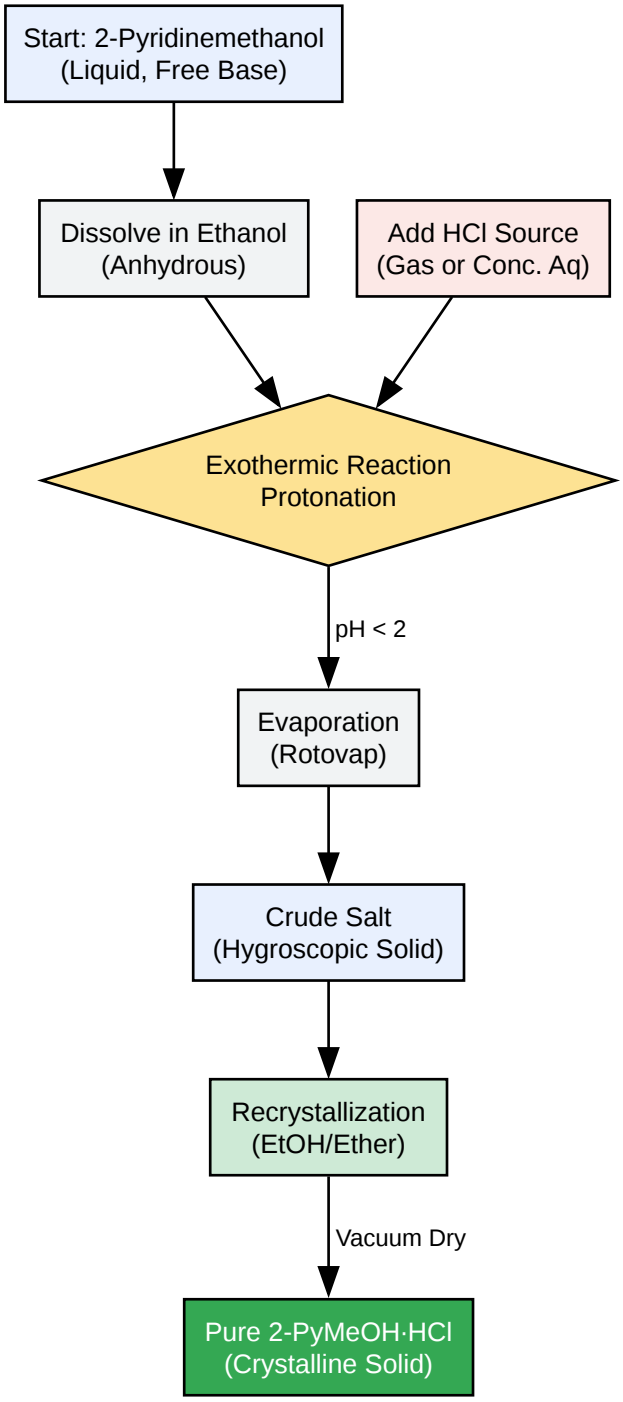


Fig 2. Synthetic pathway for isolation of high-purity hydrochloride salt.

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Pharmaceutical & Catalytic Utility[2]

Pharmaceutical Intermediates

2-Pyridinemethanol hydrochloride is a versatile pharmacophore precursor.[2]

- Antihistamines: It is a structural homolog used in the synthesis of piperidine-based antihistamines (e.g., fexofenadine analogs), where the pyridine ring is often reduced to a piperidine moiety later in the sequence.
- Anesthetics: Derivatives of pyridinemethanols are investigated for local anesthetic properties, leveraging the lipid solubility of the aromatic ring and the pKa modulation of the amine.

Ligand Design in Coordination Chemistry

In drug development, metal-based drugs (metallodrugs) require stable ligands. 2-Pyridinemethanol acts as a bidentate N,O-donor ligand.

- Chelation: The nitrogen and the hydroxyl oxygen form stable 5-membered chelate rings with transition metals (Zn, Cu, Pt).
- Sensor Development: Bis(2-pyridylmethyl)amine (DPA) derivatives, synthesized from this core, are the gold standard for Zinc(II) sensing in biological systems.

References

- Crystal Structure & Bonding
  - Acta Crystallographica Section E. "Structure of pyridinium derivatives and hydrogen bonding networks."
- Spectroscopic Data
  - NIST Chemistry WebBook. "2-Pyridinemethanol and Hydrochloride IR/Mass Spectra."
- Synthetic Protocols

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- Organic Syntheses.[5] "General methods for pyridine hydrochloride formation."

- Physical Properties
  - PubChem Database. "Compound Summary: **2-Pyridinemethanol Hydrochloride** (CAS 6329-89-1)."[2]

- NMR Shift Data
  - Journal of Organic Chemistry.[3][6] "Protonation effects on pyridine NMR chemical shifts."

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Sources

- 1. 2-PYRIDINEMETHANOL (586-98-1) for sale [vulcanchem.com]
- 2. guidechem.com [guidechem.com]
- 3. Page loading... [wap.guidechem.com]
- 4. 2-ピリジンメタノール 98% | Sigma-Aldrich [sigmaaldrich.com]
- 5. NMR Chemical Shifts of Impurities [sigmaaldrich.com]
- 6. scs.illinois.edu [scs.illinois.edu]
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